

3-(2-Hydroxyethyl)indolin-2-one proper disposal procedures

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Compound of Interest

Compound Name: 3-(2-Hydroxyethyl)indolin-2-one

CAS No.: 3690-95-7

Cat. No.: B2393639

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As a Senior Application Scientist, I recognize that handling specialized pharmaceutical intermediates requires more than just following a safety data sheet—it requires a fundamental understanding of the chemical's behavior, its potential environmental impact, and the regulatory landscape governing its lifecycle.

3-(2-Hydroxyethyl)indolin-2-one (CAS: 3690-95-7) is a highly valuable oxindole derivative frequently utilized as a building block in the synthesis of kinase inhibitors and other biologically active therapeutics[1]. While it is a critical asset in drug discovery, its structural features—specifically the stable lactam ring and lipophilic core—necessitate rigorous operational and disposal protocols to prevent off-target biological exposure and environmental contamination[2].

Below is the comprehensive, self-validating guide for the operational handling, spill response, and RCRA-compliant disposal of **3-(2-Hydroxyethyl)indolin-2-one**.

Physicochemical & Hazard Profile

To design an effective handling protocol, we must first analyze the quantitative and qualitative properties of the compound. The indolin-2-one core is biologically active, and the addition of the 2-hydroxyethyl group increases its solubility in polar aprotic solvents, which inadvertently increases the risk of dermal absorption if mishandled in solution.

Table 1: Chemical and Hazard Summary for **3-(2-Hydroxyethyl)indolin-2-one**

| Parameter | Data / Classification | Operational Implication |
|-----------------------|---|---|
| CAS Number | 3690-95-7[1] | Unique identifier for waste manifesting. |
| Molecular Formula | C ₁₀ H ₁₁ NO ₂ [1] | Non-halogenated; dictates specific incineration pathways. |
| Molecular Weight | 177.20 g/mol [1] | Required for precise gravimetric molarity calculations. |
| Physical State | Solid (Powder) | High risk of aerosolization during weighing. |
| Target Organ Toxicity | Respiratory tract irritation (H335) | Mandates handling within a localized exhaust environment. |
| Aquatic Toxicity | Toxic to aquatic life (H411) | Strict prohibition on drain/sewer disposal. |

*Hazard classifications are extrapolated from the parent oxindole pharmacophore and structurally analogous indolinones[2]. Always treat novel intermediates as highly hazardous.

Operational Methodology: Stock Solution Preparation

In drug development, this compound is typically solubilized in Dimethyl Sulfoxide (DMSO) for in vitro assays. DMSO is a potent penetration enhancer; therefore, a solution of **3-(2-Hydroxyethyl)indolin-2-one** in DMSO presents a significantly higher exposure risk than the dry powder.

Step-by-Step Workflow:

- **Environmental Control:** Conduct all gravimetric transfers inside a certified Class II Biological Safety Cabinet (BSC) or a dedicated chemical powder weighing station to prevent inhalation of aerosolized particulates.
- **Gravimetric Transfer:** Using an anti-static micro-spatula, transfer the required mass of **3-(2-Hydroxyethyl)indolin-2-one** into a pre-tared, amber glass vial. Causality: Amber glass is required because the indolin-2-one lactam ring can undergo slow auto-oxidation when exposed to ambient UV light.
- **Solubilization:** Add anhydrous DMSO to achieve the target concentration (e.g., 10 mM). Cap the vial with a PTFE-lined septum.
- **Homogenization:** Vortex the sealed vial for 30 seconds. Do not use bath sonication if the vial is unsealed, as this can aerosolize the DMSO-solute mixture.
- **Decontamination:** Wipe the exterior of the sealed vial and the analytical balance with a 70% ethanol wipe. Dispose of the wipe as solid chemical waste.

Spill Response & Decontamination Protocol

A spill compromises the integrity of the laboratory environment. The response must be immediate and chemically logical.

Step-by-Step Workflow:

- **Isolate and Assess:** Evacuate non-essential personnel from the immediate vicinity. Identify whether the spill is a dry powder or a solvent solution.
- **Dry Powder Spill:**
 - Do not use water. Water will not effectively dissolve the compound and will only spread the lipophilic material over a larger surface area.
 - Gently cover the powder with damp absorbent pads (using 70% ethanol) to suppress dust generation.

- Carefully sweep the material using a disposable anti-static brush and dustpan.
- Liquid Solution Spill (e.g., in DMSO):
 - Immediately apply an inert, high-capacity absorbent such as vermiculite or diatomaceous earth over the liquid.
 - Causality: Vermiculite physically traps the DMSO matrix, preventing it from penetrating porous laboratory bench surfaces or flooring.
- Surface Decontamination: Once the bulk material is removed, wash the affected area three times with 70% isopropanol or ethanol to solubilize and lift any remaining microscopic residue.
- Containment: Place all cleanup materials (absorbents, brushes, wipes, and contaminated PPE) into a heavy-duty, sealable polyethylene bag.

Waste Segregation & RCRA-Compliant Disposal Plan

Under the EPA's Management Standards for Hazardous Waste Pharmaceuticals (Subpart P), healthcare facilities, research laboratories, and reverse distributors are strictly regulated regarding the disposal of pharmaceutical intermediates[3][4].

Crucial Directive: **3-(2-Hydroxyethyl)indolin-2-one** must never be disposed of down the drain. Sewering pharmaceutical intermediates leads to the contamination of municipal water systems, as standard publicly owned treatment works (POTWs) cannot filter out complex indolinone structures[5].

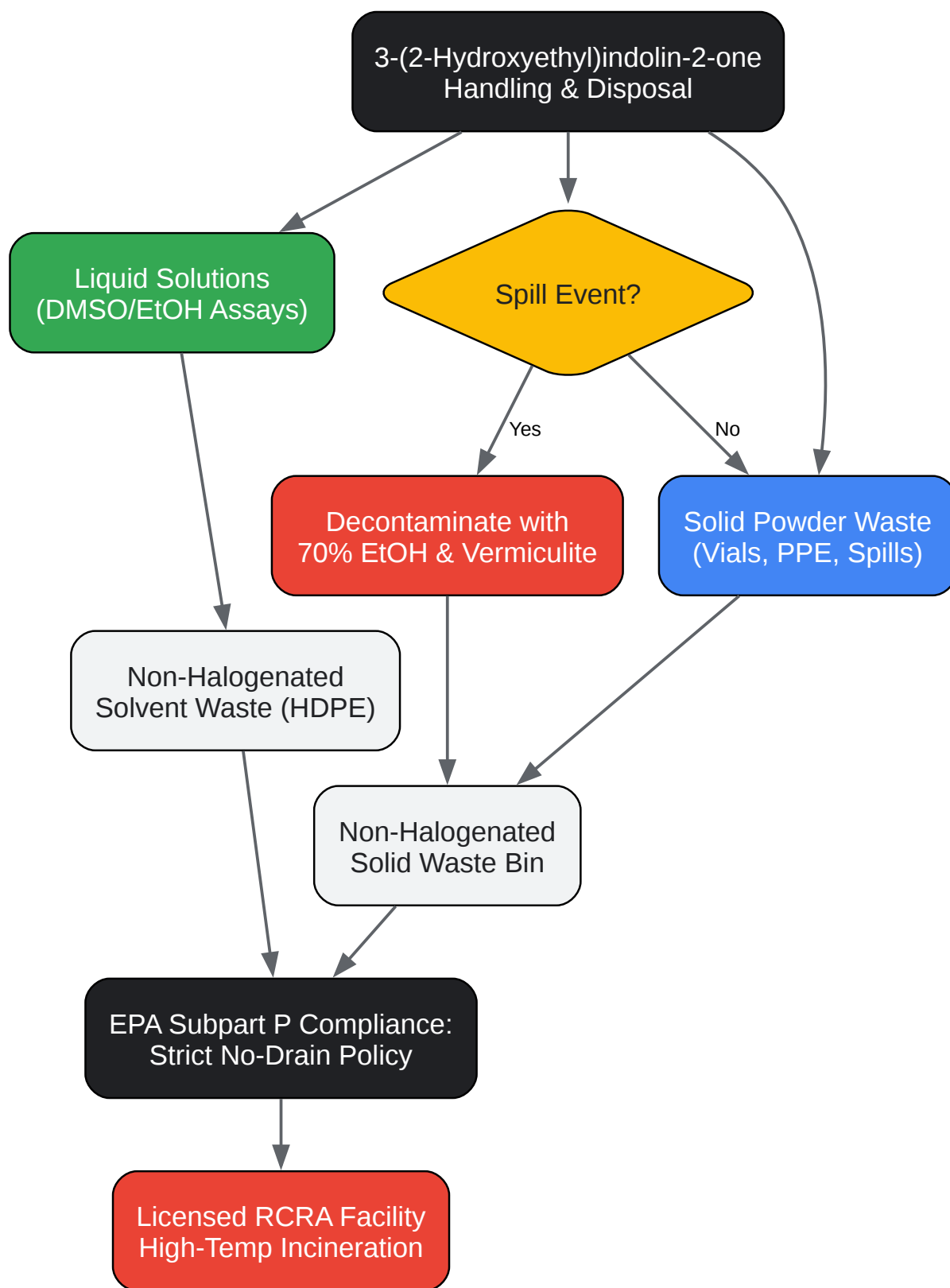
Step-by-Step Disposal Plan:

- Solid Waste Segregation:
 - Collect all empty reagent bottles, contaminated gloves, weighing boats, and spill cleanup materials.

- Place them in a rigid, leak-proof container labeled: "Hazardous Waste - Non-Halogenated Organic Solids (Contains Pharmaceutical Intermediates)."
- Liquid Waste Segregation:
 - Collect all spent assay solutions, DMSO stocks, and ethanol washings.
 - Transfer to a High-Density Polyethylene (HDPE) carboy. Causality: HDPE is highly resistant to prolonged DMSO exposure, whereas standard PET containers will degrade and leak.
 - Label the carboy: "Hazardous Waste - Non-Halogenated Solvents (Contains Indolinone Derivatives)."
- Manifesting and Incineration:
 - Partner with a licensed Resource Conservation and Recovery Act (RCRA) waste disposal vendor.
 - The mandated destruction method is High-Temperature Incineration.
 - Causality: Incineration at temperatures exceeding 1,000°C ensures the complete thermal cleavage of the stable carbon-nitrogen bonds within the indolin-2-one ring, converting the compound entirely into harmless CO₂, H₂O, and trace NO_x (which is scrubbed by the facility's emission controls)[6].

Operational & Disposal Workflow Visualization

The following decision-tree maps the logical progression of handling and disposing of **3-(2-Hydroxyethyl)indolin-2-one**, ensuring a self-validating safety system.



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Figure 1: Decision matrix for the handling, spill response, and RCRA-compliant disposal of indolinone derivatives.

References

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